

Personal protective equipment for handling 1-Bromo-2-(2-bromoethyl)benzene

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Compound of Interest

Compound Name: 1-Bromo-2-(2-bromoethyl)benzene

Cat. No.: B087193

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Essential Safety and Handling Guide for 1-Bromo-2-(2-bromoethyl)benzene

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for researchers, scientists, and drug development professionals handling **1-Bromo-2-(2-bromoethyl)benzene**. Adherence to these guidelines is critical for ensuring laboratory safety and minimizing exposure risks.

Chemical Identifier:

- Name: **1-Bromo-2-(2-bromoethyl)benzene**
- Synonyms: 2-(o-bromophenyl)ethyl bromide^[1]
- CAS Number: 1074-15-3^{[1][2]}

Hazard Identification and Classification

1-Bromo-2-(2-bromoethyl)benzene is a hazardous substance that requires careful handling. The primary hazards are summarized in the table below.

Hazard Class	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[1] [2]
Skin Irritation	Category 2	H315: Causes skin irritation[1] [2]
Serious Eye Irritation	Category 2A	H319: Causes serious eye irritation[1][2]
Specific Target Organ Toxicity	Category 3	H335: May cause respiratory irritation[1][2]
Additional Hazard	-	Lachrymator (substance which increases the flow of tears)[3] [4]

Personal Protective Equipment (PPE) Requirements

A comprehensive PPE strategy is mandatory to prevent exposure. The following table outlines the required PPE for handling this chemical.

Protection Type	Specific Equipment	Standard/Specification	Purpose
Eye and Face Protection	Chemical safety goggles or a face shield	OSHA 29 CFR 1910.133 or European Standard EN166[5]	Protects eyes and face from splashes and vapors.
Hand Protection	Compatible chemical-resistant gloves (e.g., nitrile)	EN 374[6]	Prevents skin contact. Gloves must be inspected before use and disposed of properly after handling.[7]
Skin and Body Protection	Laboratory coat and appropriate protective clothing	-	Prevents contamination of personal clothing and skin.[5][8]
Respiratory Protection	Air-purifying respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges	NIOSH (US) or CEN (EU) approved[7]	Required when working outside of a fume hood or when vapors/aerosols are generated.[7]

Safe Handling and Operational Protocol

Engineering Controls:

- Always handle this chemical in a well-ventilated chemical fume hood.[6][8]
- Ensure that an eyewash station and a safety shower are readily accessible.[5][8]

Handling Procedure:

- Preparation: Before handling, ensure all necessary PPE is worn correctly. Prepare all required equipment and reagents in the chemical fume hood.

- During Handling:
 - Avoid all direct contact with the chemical. Do not allow it to contact skin, eyes, or clothing. [\[5\]](#)[\[8\]](#)
 - Avoid inhaling vapors or mist. [\[1\]](#)[\[4\]](#)[\[9\]](#)[\[10\]](#)
 - Keep the container tightly closed when not in use. [\[1\]](#)
 - Keep away from heat, sparks, and open flames. [\[3\]](#)[\[4\]](#)[\[5\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)
- Post-Handling: After handling, wash hands and any potentially exposed skin thoroughly with soap and water. [\[1\]](#)[\[3\]](#)[\[4\]](#)[\[6\]](#)[\[10\]](#)[\[11\]](#) Decontaminate all work surfaces and equipment. Remove contaminated clothing and wash it before reuse. [\[1\]](#)



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Caption: Workflow for the safe handling of **1-Bromo-2-(2-bromoethyl)benzene**.

Emergency Procedures

Spill Response:

- Evacuate: Immediately evacuate non-essential personnel from the spill area. [\[12\]](#)
- Ventilate: Ensure the area is well-ventilated. [\[6\]](#)
- Contain: Prevent the spill from spreading and entering drains. [\[6\]](#)[\[7\]](#)[\[10\]](#)[\[12\]](#)
- Absorb: Cover the spill with an inert, non-combustible absorbent material such as sand, vermiculite, or a commercial sorbent. [\[6\]](#)[\[8\]](#)[\[10\]](#)[\[12\]](#)

- Collect: Carefully collect the absorbed material into a suitable, labeled, and sealed container for hazardous waste disposal.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[12\]](#)
- Decontaminate: Clean the spill area thoroughly.[\[10\]](#)[\[12\]](#)

First Aid Measures:

- If Swallowed: Rinse mouth. Do NOT induce vomiting. Call a POISON CENTER or doctor if you feel unwell.[\[1\]](#)
- If on Skin: Take off immediately all contaminated clothing. Rinse skin with plenty of water. If skin irritation occurs, get medical advice/attention.[\[1\]](#)[\[6\]](#)
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.[\[1\]](#)[\[4\]](#)[\[11\]](#)
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[\[1\]](#)[\[6\]](#)

Storage and Disposal Plan

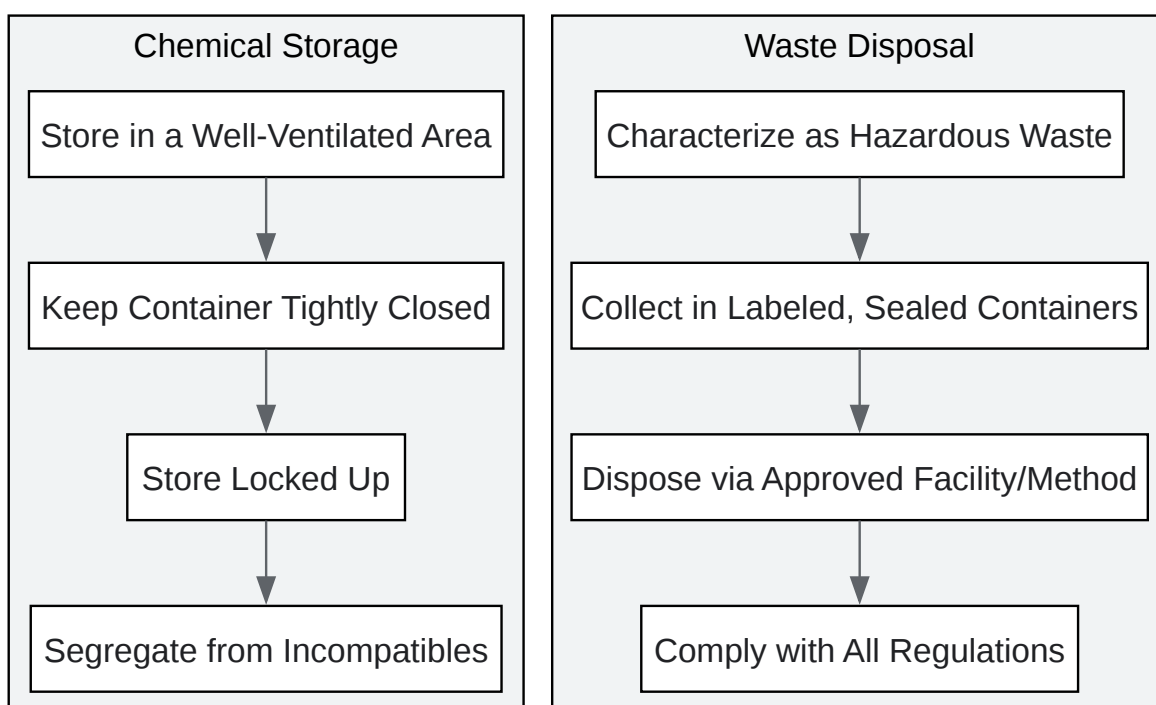
Storage:

- Store in a well-ventilated place.[\[1\]](#)[\[4\]](#)[\[11\]](#)
- Keep the container tightly closed.[\[1\]](#)[\[4\]](#)[\[11\]](#)
- Store locked up.[\[1\]](#)[\[4\]](#)[\[9\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[4\]](#)[\[5\]](#)[\[11\]](#)

Disposal:

- This material must be treated as hazardous waste.[\[8\]](#)
- Dispose of the waste material in accordance with all applicable local, regional, and national regulations.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[8\]](#)

- A recommended disposal method is to dissolve the material in a combustible solvent and incinerate it in a chemical incinerator equipped with an afterburner and scrubber.[8]
- Do not reuse empty containers. They should be disposed of as unused product.[8]
- Prevent the chemical from entering drains or the environment.[6][7][10]



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Caption: Logical relationship for the storage and disposal of **1-Bromo-2-(2-bromoethyl)benzene**.

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